

# Essential Guide to the Proper Disposal of Indirubin-3'-monoxime-5-sulphonic acid

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## Compound of Interest

Compound Name: *Indirubin-3'-monoxime-5-sulphonic acid*

Cat. No.: *B1496731*

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **Indirubin-3'-monoxime-5-sulphonic acid**, a compound utilized in various research applications. Due to conflicting safety data, a cautious approach is recommended, treating this chemical as hazardous waste to minimize potential environmental and health impacts.

## Safety Data Summary

While some sources suggest **Indirubin-3'-monoxime-5-sulphonic acid** is not classified as a hazardous substance, data for structurally similar compounds indicate potential risks, including aquatic toxicity. Therefore, it is prudent to adhere to the safety precautions and disposal methods outlined below.

Property	Value
Chemical Name	Indirubin-3'-monoxime-5-sulphonic acid
CAS Number	331467-05-1[1][2]
Molecular Formula	C <sub>16</sub> H <sub>11</sub> N <sub>3</sub> O <sub>5</sub> S[1][2]
Molecular Weight	357.34 g/mol [1][2]
Physical State	Solid[1]
Storage Class	11 - Combustible Solids[1]
Water Hazard Class	WGK 1 (slightly hazardous for water)[1]
Hazard Statement	A safety data sheet for the similar compound Indirubin-3'-oxime indicates it is harmful if swallowed and very toxic to aquatic life with long-lasting effects.
Disposal Consideration	Based on the potential for aquatic toxicity, this compound should be disposed of at an approved waste disposal plant.

## Detailed Disposal Protocol

The following protocol provides a clear, step-by-step methodology for the safe disposal of **Indirubin-3'-monoxime-5-sulphonic acid**.

Principle: To ensure safety and environmental protection, **Indirubin-3'-monoxime-5-sulphonic acid** and any materials contaminated with it must be treated as hazardous waste. Disposal should be managed through a licensed and approved chemical waste disposal service.

Required Materials:

- Personal Protective Equipment (PPE): Safety goggles, lab coat, and chemical-resistant gloves.
- Designated, non-reactive, and clearly labeled hazardous waste containers (separate for solid and liquid waste) with secure lids.

- Institutional waste tracking forms or manifests.

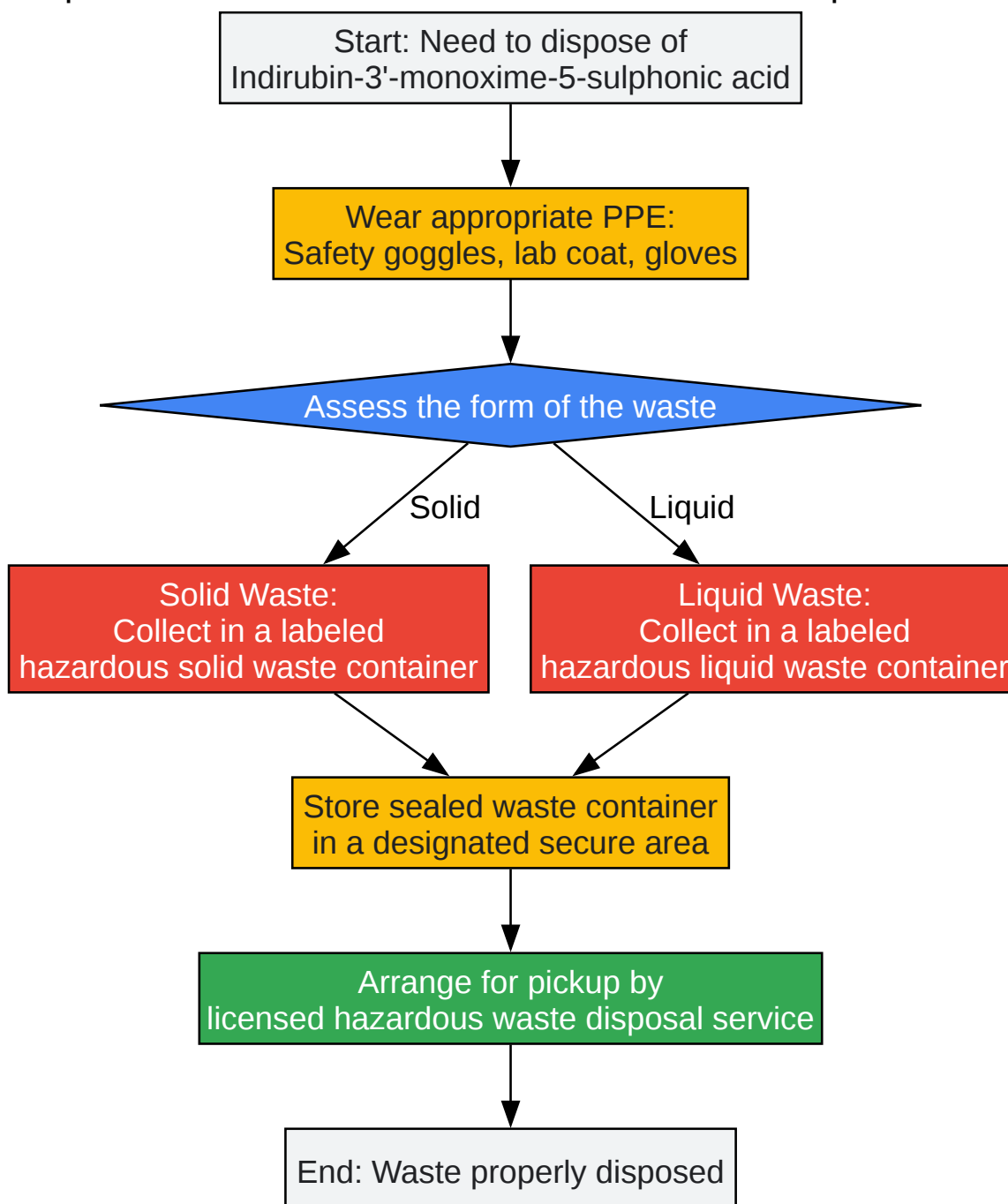
Procedure:

- Don Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a laboratory coat, and chemical-resistant gloves, before handling the chemical.
- Segregate Waste Streams:
  - Solid Waste: All solid forms of **Indirubin-3'-monoxime-5-sulphonic acid**, along with contaminated items such as weighing papers, disposable spatulas, and empty stock containers, should be collected in a designated hazardous solid waste container.
  - Liquid Waste: Any solutions containing **Indirubin-3'-monoxime-5-sulphonic acid** should be collected in a separate, designated hazardous liquid waste container. Do not mix with other waste streams unless their compatibility has been verified. As a sulphonic acid derivative, it should not be mixed with bases or other reactive chemicals.
- Label Waste Containers: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**Indirubin-3'-monoxime-5-sulphonic acid**," an estimation of the quantity, and the date of accumulation.
- Store Waste Securely: Seal the waste containers tightly and store them in a designated, well-ventilated, and secure hazardous waste accumulation area. Ensure that the containers are stored away from any incompatible materials.
- Arrange for Professional Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the collection and disposal of the waste. Provide them with a complete and accurate description of the waste. Under no circumstances should this chemical be disposed of down the drain or in the regular trash.
- Decontaminate Work Surfaces: After handling and packaging the waste, thoroughly decontaminate all work surfaces and equipment that may have come into contact with the chemical. Use an appropriate solvent, such as 70% ethanol, and dispose of the cleaning materials as solid hazardous waste.

## Disposal Decision Workflow

The following diagram illustrates the logical steps for the proper disposal of **Indirubin-3'-monoxime-5-sulphonic acid**.

### Disposal Workflow for Indirubin-3'-monoxime-5-sulphonic acid



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Caption: Disposal workflow for **Indirubin-3'-monoxime-5-sulphonic acid**.

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## References

- 1. Indirubin-3'-monoxime-5-sulphonic Acid A potent, reversible, and selective inhibitor of Cdk1 (IC<sub>50</sub> = 5 nM) and Cdk5 (IC<sub>50</sub> = 7 nM) and glycogen synthase kinase-3β (GSK-3β; IC<sub>50</sub> = 80 nM). | 331467-05-1 [sigmaaldrich.com]
- 2. Indirubin-3'-monoxime-5-sulphonic Acid A potent, reversible, and selective inhibitor of Cdk1 (IC<sub>50</sub> = 5 nM) and Cdk5 (IC<sub>50</sub> = 7 nM) and glycogen synthase kinase-3β (GSK-3β; IC<sub>50</sub> = 80 nM). | 331467-05-1 [sigmaaldrich.com]
- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of Indirubin-3'-monoxime-5-sulphonic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1496731#indirubin-3-monoxime-5-sulphonic-acid-proper-disposal-procedures]

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